

Essential Safety and Logistical Information for Handling 3-Aminobenzyl Alcohol

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Compound of Interest

Compound Name: 3-Aminobenzyl alcohol

Cat. No.: B048899

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for handling **3-Aminobenzyl alcohol**, including operational and disposal plans.

Chemical Identity and Hazards

- Chemical Name: **3-Aminobenzyl alcohol**
- CAS Number: 1877-77-6
- Physical State: Powder Solid[\[1\]](#)
- Appearance: Light brown[\[1\]](#)
- Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation[\[2\]](#) [\[3\]](#).

Personal Protective Equipment (PPE) Requirements

The following personal protective equipment is mandatory when handling **3-Aminobenzyl alcohol** to minimize exposure and ensure personal safety.

PPE Category	Specification	Standard Reference
Eye and Face Protection	Safety goggles or glasses with side shields.	OSHA 29 CFR 1910.133 or European Standard EN166 ^[4]
Skin Protection	Chemical-resistant gloves (inspect before use).	Check with glove supplier for specific chemical resistance.
Lab coat or other protective clothing.	N/A	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) if engineering controls are insufficient.	NIOSH/MSHA or EN 149 ^{[4][5]}

Operational Plan: Safe Handling Protocol

A systematic approach is crucial for minimizing exposure and ensuring a safe laboratory environment when working with **3-Aminobenzyl alcohol**.

Engineering Controls:

- Ventilation: Always handle **3-Aminobenzyl alcohol** in a well-ventilated area. Use only outdoors or in a well-ventilated area^[1]. Local exhaust ventilation is recommended to control airborne dust.
- Safety Equipment: Ensure that eyewash stations and safety showers are close to the workstation location^[1].

Personal Hygiene:

- Wash hands, face, and any exposed skin thoroughly after handling^[1].
- Do not eat, drink, or smoke in areas where **3-Aminobenzyl alcohol** is handled.
- Remove contaminated clothing and wash it before reuse^{[1][2]}.

Handling Procedures:

- Wear all required PPE as specified in the table above.
- Avoid breathing dust, fume, gas, mist, vapors, or spray[[1](#)].
- Avoid contact with skin and eyes.
- Keep containers tightly closed when not in use[[1](#)][[2](#)].
- Store in a well-ventilated place[[1](#)][[2](#)].

First Aid Measures

In case of exposure, follow these immediate first aid measures:

- Inhalation: If inhaled, remove the person to fresh air and keep them at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor[[1](#)][[2](#)].
- Skin Contact: If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse[[1](#)][[2](#)].
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[[1](#)][[2](#)].
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur[[1](#)][[2](#)].

Disposal Plan

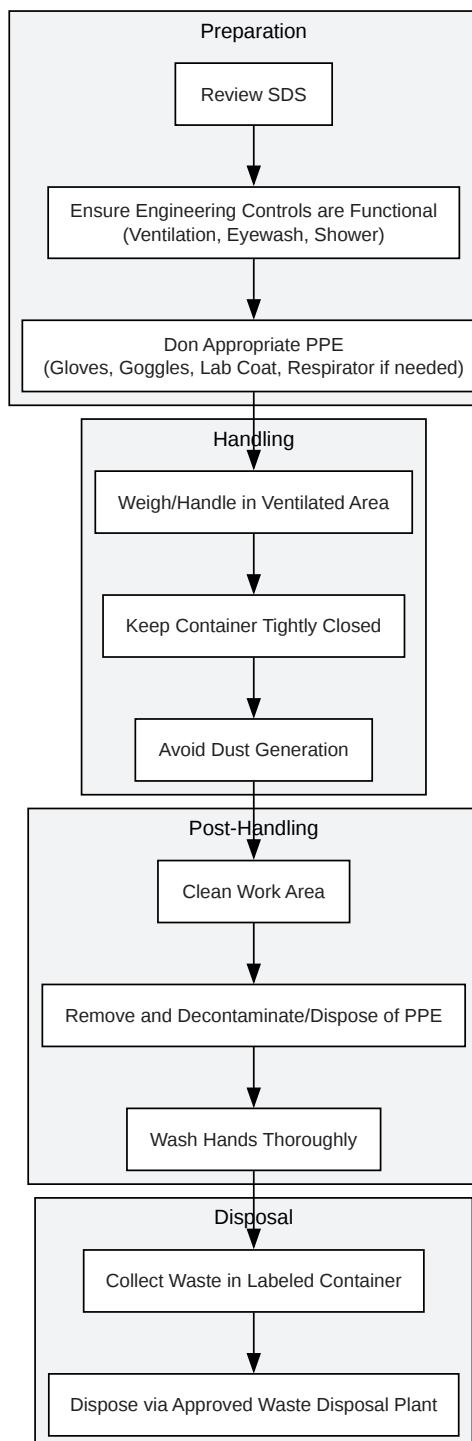
Proper disposal of **3-Aminobenzyl alcohol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Disposal: Dispose of the contents and container to an approved waste disposal plant[[1](#)][[2](#)]. Follow all local, state, and federal regulations for chemical waste disposal.

- Container Handling: Do not reuse empty containers. Dispose of them in the same manner as the product.

Experimental Workflow: Handling **3-Aminobenzyl Alcohol**

Workflow for Safe Handling of 3-Aminobenzyl Alcohol

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Caption: This diagram outlines the procedural workflow for the safe handling and disposal of **3-Aminobenzyl alcohol** in a laboratory setting.

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